

The Metabolic Journey of Lumacaftor-d4: A Technical Guide

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Compound of Interest

Compound Name: Lumacaftor-d4

Cat. No.: B12402864

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This technical guide provides an in-depth exploration of the anticipated metabolic fate of **Lumacaftor-d4**, a deuterated derivative of the cystic fibrosis transmembrane conductance regulator (CFTR) corrector, Lumacaftor. While specific public data on **Lumacaftor-d4** is limited, this document extrapolates its metabolic profile based on the known metabolism of Lumacaftor and the established principles of deuterium-modified pharmaceuticals. We present detailed experimental protocols for elucidating its metabolic pathways and quantitative data from studies on the non-deuterated compound for comparative purposes.

Introduction to Lumacaftor and the Rationale for Deuteration

Lumacaftor is a key component of the combination therapy ORKAMBI®, used to treat cystic fibrosis in patients with the F508del mutation. It acts as a CFTR corrector, improving the processing and trafficking of the misfolded CFTR protein to the cell surface.^{[1][2]} The majority of Lumacaftor is excreted unchanged in the feces.^{[2][3]} However, a small fraction undergoes metabolism, primarily through oxidation and glucuronidation.^{[1][3]}

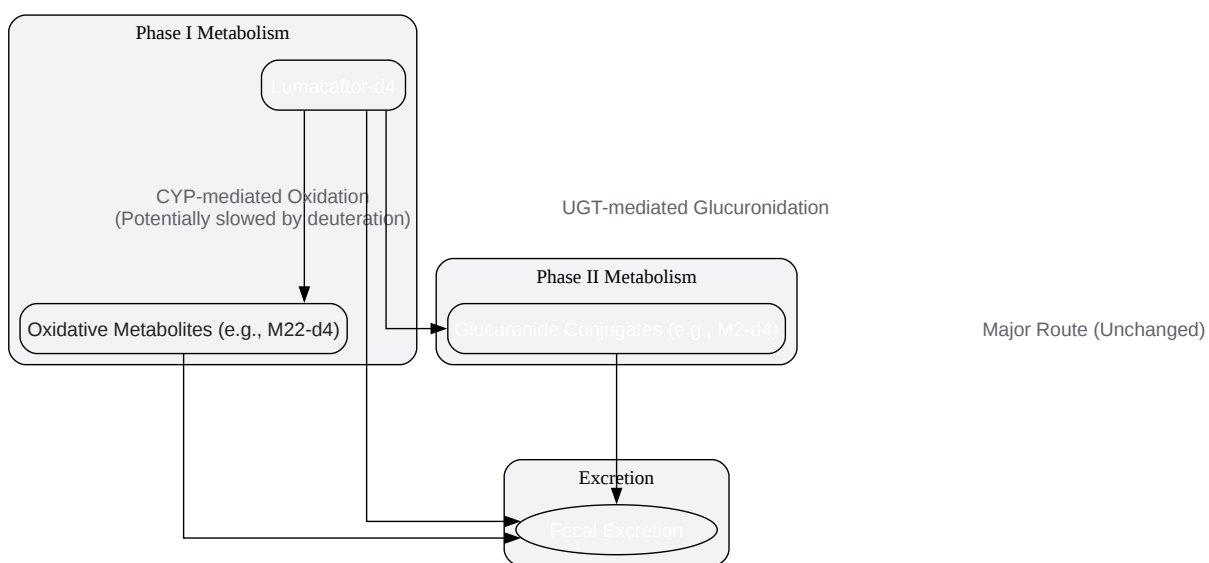
The strategic replacement of hydrogen atoms with deuterium (a stable, non-radioactive isotope of hydrogen) can significantly alter a drug's metabolic profile. This "deuteration" can lead to a longer half-life and improved pharmacokinetic properties by slowing the rate of metabolic

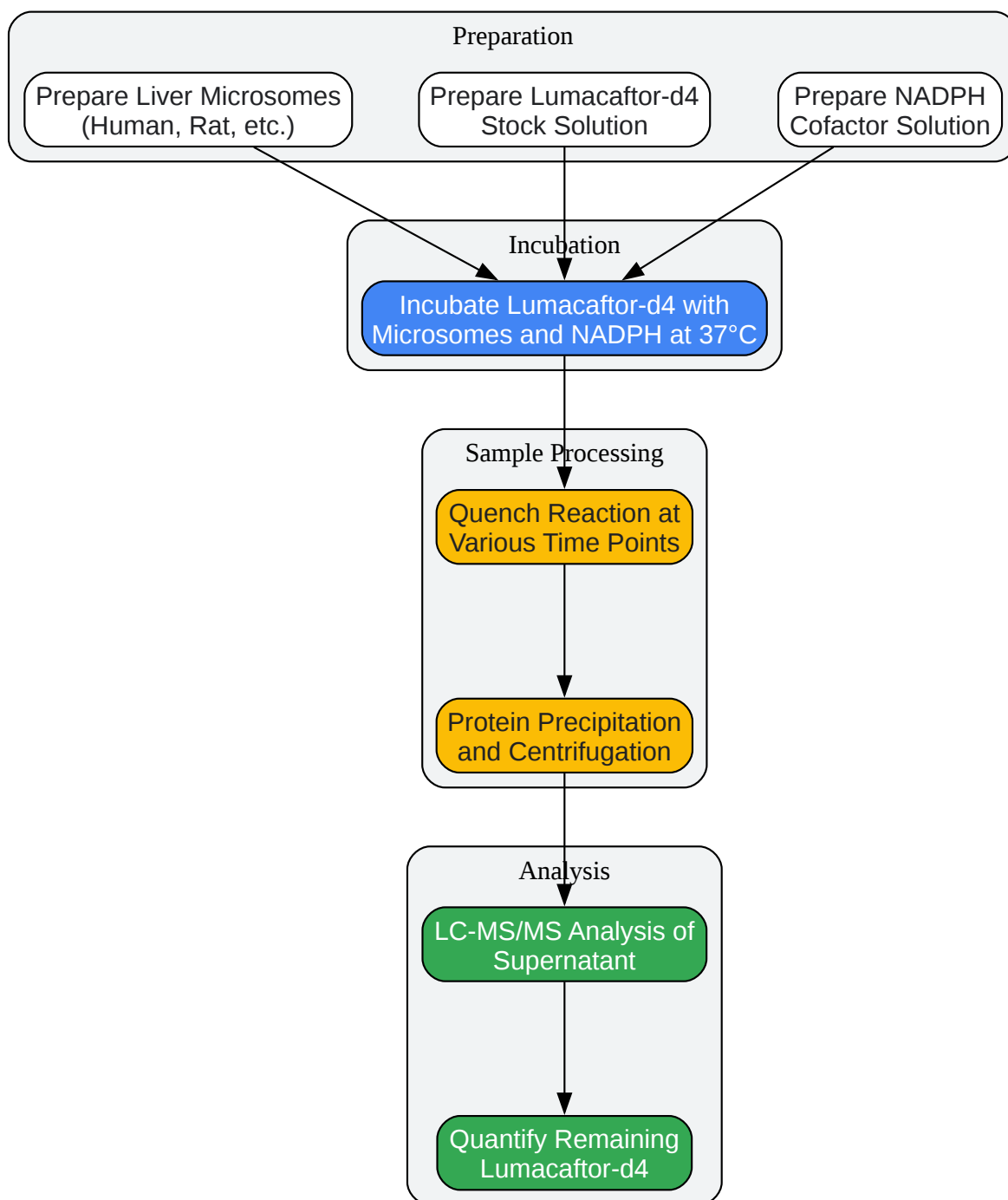
reactions at the site of deuteration.[4] For Lumacaftor, this could potentially lead to a more favorable dosing regimen and sustained therapeutic effect.

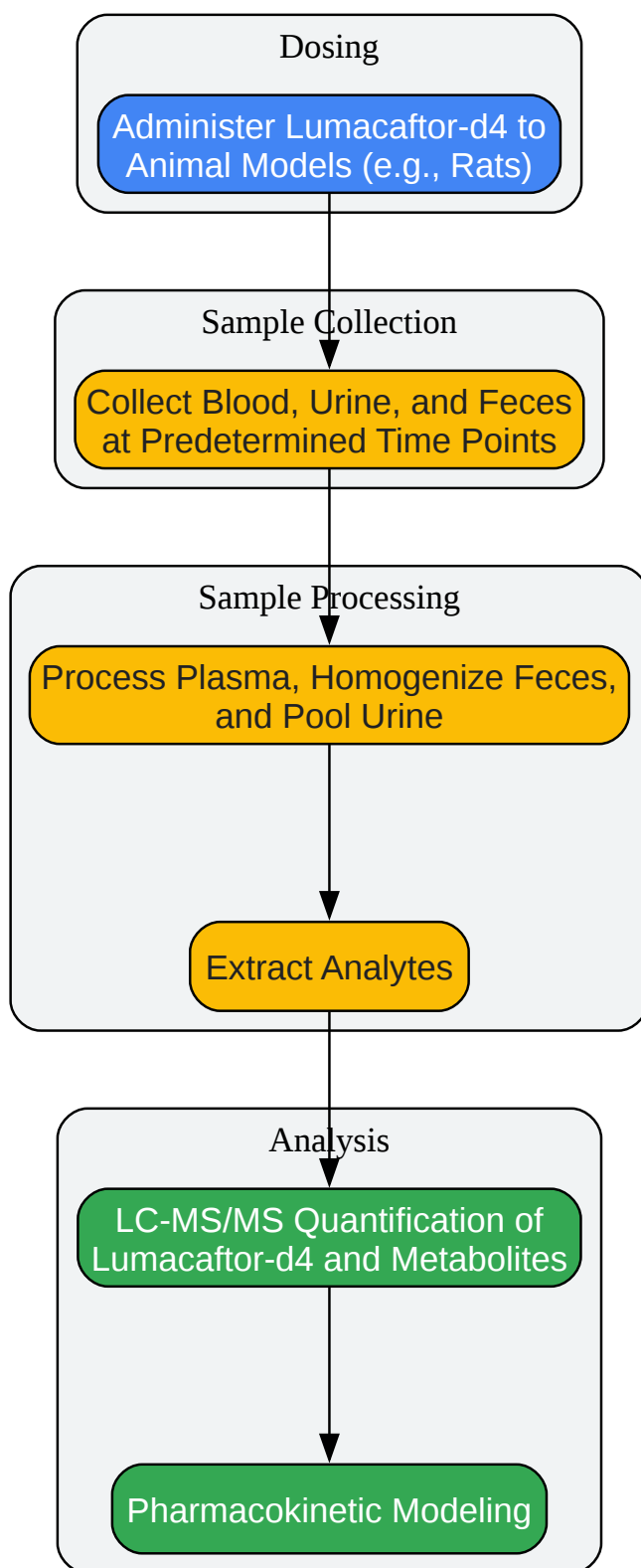
Predicted Metabolic Pathways of Lumacaftor-d4

Based on the known metabolism of Lumacaftor, the primary metabolic pathways for **Lumacaftor-d4** are expected to involve oxidation and glucuronidation. The incorporation of deuterium at specific metabolically active positions is likely intended to attenuate these transformations.

Predicted Metabolic Transformations of Lumacaftor-d4







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